

4-Iodopyridine-3-carbonitrile: A Technical Guide to Potential Hazards and Safety Precautions

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Compound of Interest

Compound Name: 4-Iodopyridine-3-carbonitrile

Cat. No.: B1352713

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A comprehensive, official Safety Data Sheet (SDS) for **4-Iodopyridine-3-carbonitrile** (CAS No. 490039-72-0) was not available at the time of writing. The information herein is compiled from available data for this compound and structurally related chemicals. Users must exercise extreme caution, conduct their own risk assessments, and consult with qualified safety professionals before handling this substance.

Introduction

4-Iodopyridine-3-carbonitrile is a halogenated pyridine derivative that serves as a valuable building block in medicinal chemistry and pharmaceutical research. Its unique electronic and steric properties make it a versatile reagent in the synthesis of complex organic molecules. However, the presence of both an iodo and a cyano group on the pyridine ring suggests potential significant health hazards. This guide provides an in-depth overview of the potential hazards associated with **4-Iodopyridine-3-carbonitrile** and outlines essential safety precautions for its handling, storage, and disposal.

Hazard Identification and Classification

While a complete GHS classification is not readily available, information from chemical suppliers indicates that **4-Iodopyridine-3-carbonitrile** is classified under Hazard Class 6.1, Packing Group III, designating it as a toxic substance.^[1] Based on the known hazards of analogous compounds such as 4-Iodopyridine and other cyanopyridines, the following potential hazards should be assumed:

- **Acute Toxicity (Oral, Dermal, Inhalation):** Likely to be harmful or toxic if swallowed, in contact with skin, or if inhaled. The nitrile group may metabolize to release cyanide, a potent systemic poison.
- **Skin Corrosion/Irritation:** Expected to cause skin irritation.
- **Serious Eye Damage/Irritation:** Expected to cause serious eye irritation.
- **Specific Target Organ Toxicity (Single Exposure):** May cause respiratory irritation.

Physical and Chemical Properties

Property	Value	Source
CAS Number	490039-72-0	[1]
Molecular Formula	C6H3IN2	[1]
Molecular Weight	230.01 g/mol	[1]
Appearance	Pale brown crystalline powder	[1]
Melting Point	ca. 124°C	[1]
Boiling Point	309.5 ± 27.0 °C (Predicted)	[1]
Density	2.04 ± 0.1 g/cm ³ (Predicted)	[1]
Sensitivity	Light Sensitive	[1]

Experimental Protocols and Safety Precautions

Given the potential toxicity, all work with **4-Iodopyridine-3-carbonitrile** must be conducted with strict adherence to safety protocols.

Engineering Controls

- **Fume Hood:** All handling of **4-Iodopyridine-3-carbonitrile**, including weighing and transfers, must be performed in a certified chemical fume hood to prevent inhalation of dust or vapors.
- **Ventilation:** The laboratory should be well-ventilated.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when working with this compound.

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles.
Hand Protection	Nitrile or neoprene gloves. Check manufacturer's compatibility data. Double gloving is recommended.	Prevents skin contact.
Body Protection	A flame-retardant lab coat, fully fastened.	Protects against splashes and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates may be necessary for certain operations, such as handling large quantities or in case of ventilation failure.	Prevents inhalation of dust and vapors.

Handling and Storage

- Handling:
 - Avoid creating dust.
 - Use non-sparking tools.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the work area.
- Storage:

- Store in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area.^[1]
- Recommended storage temperature is 2-8°C.^[1]
- Store away from incompatible materials such as strong oxidizing agents.

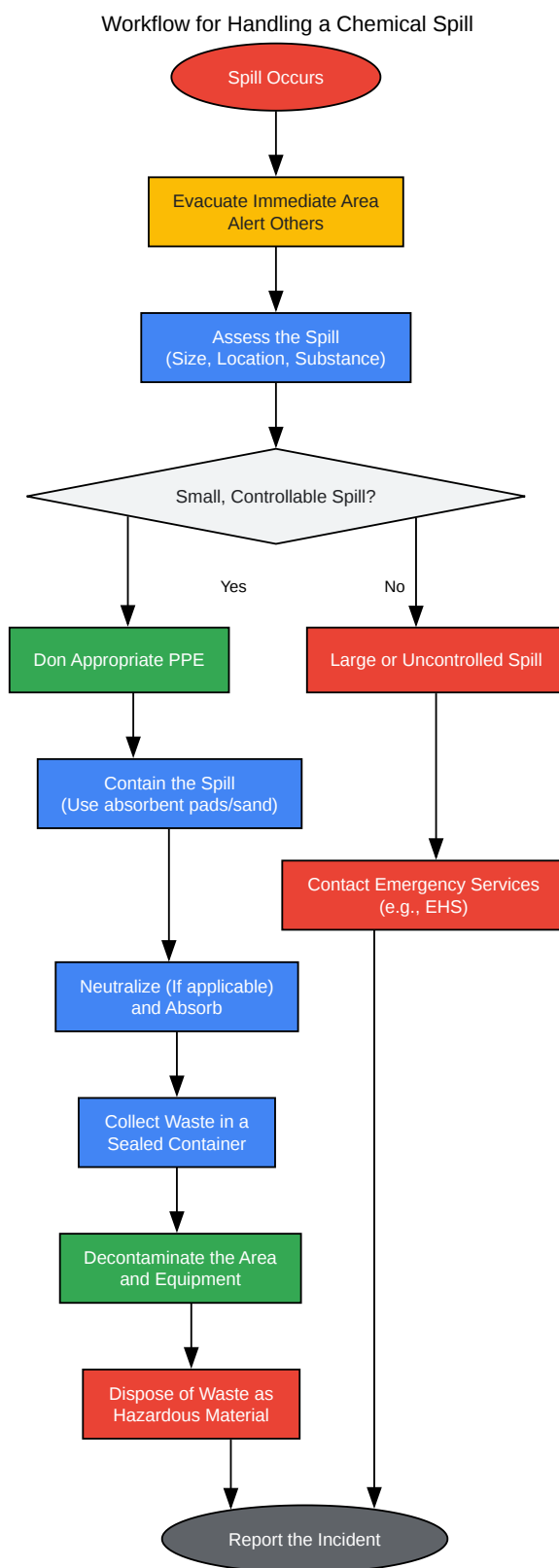
Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures

A detailed workflow for handling a chemical spill is crucial for maintaining laboratory safety.



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Caption: A logical workflow for responding to a chemical spill.

Disposal Considerations

Waste generated from **4-Iodopyridine-3-carbonitrile** must be treated as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the waste through a licensed hazardous waste disposal company.
- Do not dispose of down the drain or in regular trash.

Conclusion

4-Iodopyridine-3-carbonitrile is a chemical that requires careful handling due to its potential toxicity. Researchers and laboratory personnel must be fully aware of the potential hazards and adhere to the stringent safety protocols outlined in this guide. The absence of a comprehensive SDS necessitates a highly cautious approach. By implementing robust engineering controls, consistent use of appropriate personal protective equipment, and adherence to safe handling and emergency procedures, the risks associated with the use of this compound can be effectively managed.

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References

- 1. 4-iodopyridine-3-carbonitrile CAS#: 490039-72-0 [amp.chemicalbook.com]
- To cite this document: BenchChem. [4-Iodopyridine-3-carbonitrile: A Technical Guide to Potential Hazards and Safety Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1352713#potential-hazards-and-safety-precautions-for-4-iodopyridine-3-carbonitrile]

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